

benzil monohydrazone CAS number and molecular formula

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Compound of Interest

Compound Name: *Benzil monohydrazone*

Cat. No.: B7790934

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An In-Depth Technical Guide to **Benzil Monohydrazone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzil monohydrazone**, a versatile organic compound with applications in chemical synthesis and potential pharmacological relevance. This document details its chemical identity, synthesis, and known biological activities of its derivatives, presenting data in a structured format for ease of reference.

Chemical Identity and Properties

Benzil monohydrazone is a hydrazone derivative of benzil. Its fundamental properties are summarized below.

Property	Value	Reference(s)
CAS Number	5344-88-7	[1] [2] [3] [4]
Molecular Formula	C ₁₄ H ₁₂ N ₂ O	[1] [2] [3] [4]
Molecular Weight	224.26 g/mol	[2] [4]
Appearance	Very slightly yellow crystalline powder	[5]
Melting Point	150-152 °C	[4]
Boiling Point	390.7 °C at 760 mmHg	[4]
Density	1.12 g/cm ³	[4]
Flash Point	190.1 °C	[4]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether	[6] [7]

Synthesis of Benzil Monohydrazone

A common and efficient method for the synthesis of **benzil monohydrazone** involves the reaction of benzil with hydrazine hydrate.

Experimental Protocol

This protocol is adapted from established organic synthesis procedures.[\[2\]](#)[\[8\]](#)

Materials:

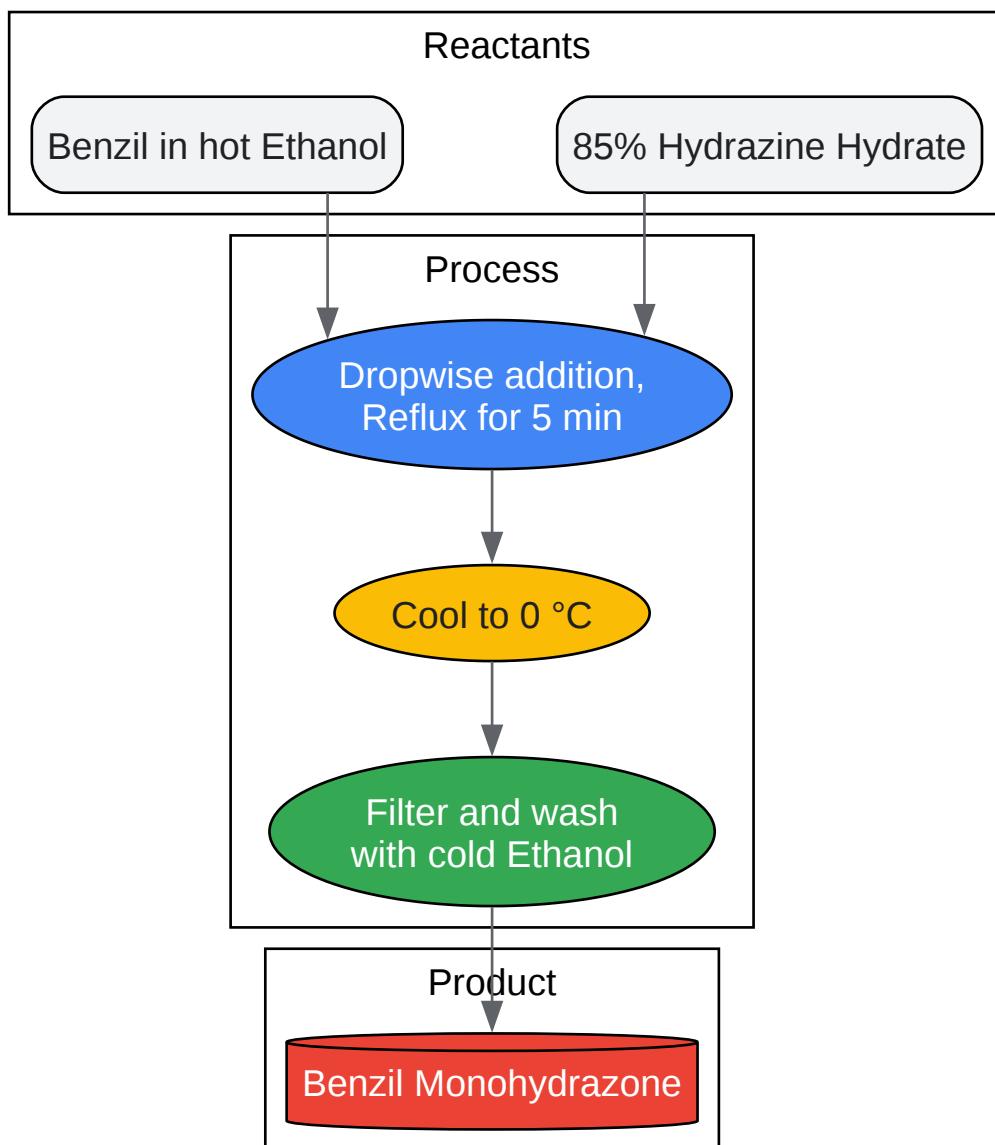
- Benzil (1.0 mole equivalent)
- 85% Hydrazine hydrate (1.0 mole equivalent)
- Ethanol

Procedure:

- Dissolve benzil in hot ethanol with stirring to create a saturated solution.
- Slowly add the 85% hydrazine hydrate solution dropwise to the hot benzil solution. The product may begin to separate from the hot solution as the addition proceeds.
- After the complete addition of hydrazine hydrate, heat the reaction mixture under reflux for 5 minutes.
- Cool the flask to 0 °C to facilitate the precipitation of the product.
- Filter the resulting solid (**benzil monohydrazone**) and wash it with cold ethanol.
- The product can be further purified by recrystallization from a suitable solvent if necessary.

A yield of approximately 95% can be expected with this method when conducted at 25 °C for 2 hours.^[8]

Synthesis Workflow



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A flowchart depicting the synthesis of **benzil monohydrazone**.

Applications in Organic Synthesis

Benzil monohydrazone serves as a valuable intermediate in the synthesis of other organic compounds. A notable application is its use in the preparation of diphenylketene.[2]

Biological Activity of Benzil-Hydrazone Derivatives

Recent research has highlighted the potential of benzil-hydrazone derivatives as therapeutic agents, particularly in the context of neurodegenerative diseases such as Alzheimer's disease.

Anticholinesterase Activity

Derivatives of benzil-hydrazone have been synthesized and evaluated for their ability to inhibit acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), enzymes responsible for the breakdown of the neurotransmitter acetylcholine.[\[1\]](#) The inhibition of these enzymes is a key therapeutic strategy for managing the symptoms of Alzheimer's disease.

Quantitative Inhibitory Activity:

Compound	Target Enzyme	IC ₅₀ (μM)
2-CIMHB	Acetylcholinesterase (AChE)	21.80 ± 1.10
2-CIMHB	Butyrylcholinesterase (BChE)	20.95 ± 1.29
2-CIBHB	Acetylcholinesterase (AChE)	10.38 ± 1.27
2-CIBHB	Butyrylcholinesterase (BChE)	31.21 ± 1.50

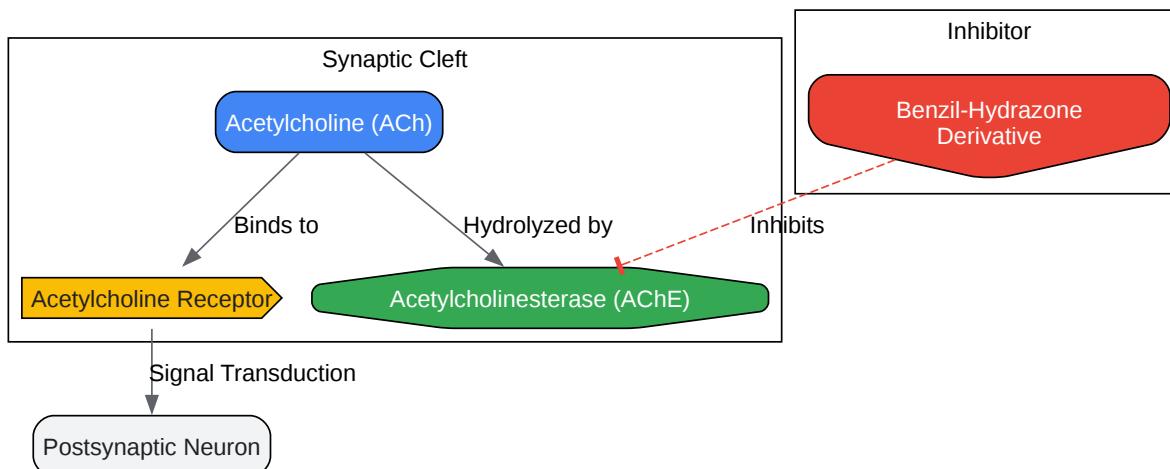
Data from[\[1\]](#)

These results indicate that benzil-hydrazone derivatives can be potent inhibitors of cholinesterases, with some showing significant activity in the micromolar range.

Proposed Mechanism of Action

The therapeutic effect of anticholinesterase inhibitors is achieved by increasing the levels of acetylcholine in the synaptic cleft, thereby enhancing cholinergic neurotransmission. The benzil-hydrazone derivatives are proposed to bind to the active site of AChE and BChE, preventing them from hydrolyzing acetylcholine.

Proposed Mechanism of Action of Benzil-Hydrazone Derivatives

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Cholinergic synapse and the inhibitory action of benzil-hydrazone derivatives.

Conclusion

Benzil monohydrazone is a readily synthesizable compound that serves as a precursor for various organic molecules. The demonstrated anticholinesterase activity of its derivatives positions the benzil-hydrazone scaffold as a promising area for further investigation in the development of novel therapeutics for neurodegenerative disorders. This guide provides foundational information to support ongoing and future research in this field.

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